1-Cyclooctylethan-1-amine: Comprehensive Safety, Handling, and Toxicological Profiling in Drug Development

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Compound of Interest

Compound Name: *1-Cyclooctylethan-1-amine*

Cat. No.: *B13030715*

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Executive Summary

1-Cyclooctylethan-1-amine (CAS: 1532242-59-3) is a highly lipophilic primary cycloalkylamine utilized as a critical active pharmaceutical ingredient (API) intermediate in modern drug synthesis (1)[1]. While its bulky cyclooctyl ring imparts favorable pharmacokinetic properties to target molecules, it also introduces significant laboratory handling hazards. This whitepaper provides researchers and drug development professionals with an authoritative framework for the safe handling, toxicological profiling, and environmental management of this compound, rooted in mechanistic causality and self-validating protocols.

Mechanistic Toxicology and Bioactivation

Cycloalkylamines exhibit a distinct toxicological profile compared to linear aliphatic amines. The cyclooctyl ring significantly increases the molecule's lipophilicity, enhancing cellular permeability but also elevating the risk of off-target central nervous system (CNS) effects and skin corrosion (2)[2].

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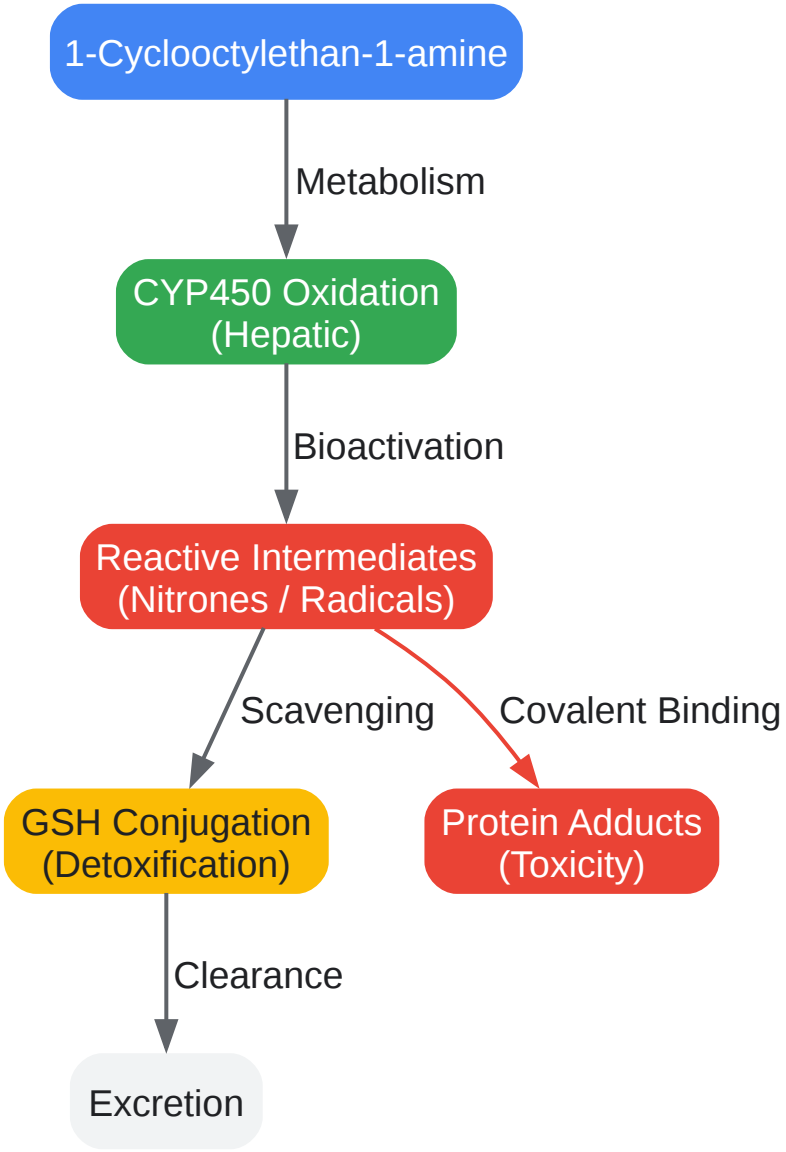
A critical concern in drug development is the susceptibility of cycloalkylamines to mechanism-based inactivation of cytochrome P450 (CYP450) enzymes (3)[3]. The primary amine group can undergo N-oxidation or α-carbon hydroxylation, leading to the formation of reactive intermediates such as nitrones or ring-expanded radical species (4)[4]. If not efficiently scavenged by glutathione (GSH), these electrophiles covalently bind to hepatic proteins, triggering hepatotoxicity and immune-mediated idiosyncratic reactions.



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CYP450-mediated bioactivation of cycloalkylamines leading to protein adducts.

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Quantitative Safety Data & Physicochemical Properties

As a primary aliphatic amine, **1-cyclooctylethan-1-amine** shares severe acute hazard classifications with its chemical class, notably Category 1A Skin Corrosivity and Category 1 Eye Damage (). The table below summarizes the critical data required for risk assessment.

Property / Hazard	Description / Value	Causality / Implication
CAS Registry Number	1532242-59-3	Unique identifier for the racemic API intermediate[1].
Chemical Class	Primary Cycloalkylamine	Imparts strong basicity; requires acid neutralization during spills.
Skin/Eye Corrosivity	Category 1A (Corrosive)	Rapidly saponifies lipid bilayers; causes irreversible tissue necrosis.
Inhalation Toxicity	Harmful (Vapor/Mist)	Volatile free-base vapors irritate mucous membranes; necessitates ABEK filtration.
Aquatic Toxicity	Toxic to aquatic life	Moderate environmental persistence; requires specialized hazardous waste disposal[2].

Self-Validating Laboratory Handling Protocols

To ensure absolute safety, laboratories must implement a self-validating handling system where every step visually or chemically confirms the integrity of the containment. Standard operating procedures must account for the compound's corrosivity and volatility (5)[5].

Step-by-Step Methodology: Safe Dispensing and Spill Neutralization

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- Preparation & PPE Validation:
  - Action: Don permeation-resistant nitrile or neoprene gloves, a face shield, and a chemical-resistant apron (6)[6].
  - Causality: Primary amines readily penetrate standard latex. Nitrile and neoprene provide a validated, cross-linked barrier against lipophilic bases.
- Engineering Controls:
  - Action: Conduct all transfers inside a Class II Type B2 biological safety cabinet or a certified chemical fume hood with a minimum face velocity of 100 fpm.
  - Causality: Prevents inhalation of volatile free-base amine vapors, which are severe respiratory irritants.
- Spill Containment (Self-Validating Step):
  - Action: In the event of a spill, immediately surround the liquid with an inert, acidic absorbent pad or silica gel[5].
  - Causality: The acid-base reaction forms a non-volatile, water-soluble ammonium salt, instantly reducing vapor pressure and neutralizing the inhalation risk.
- Decontamination & Verification:
  - Action: Wash the affected surface with a 5% acetic acid solution, followed by copious amounts of water. Check the surface pH with indicator paper.
  - Causality: The pH paper provides a self-validating visual cue that all residual alkaline amine has been neutralized (pH < 7).

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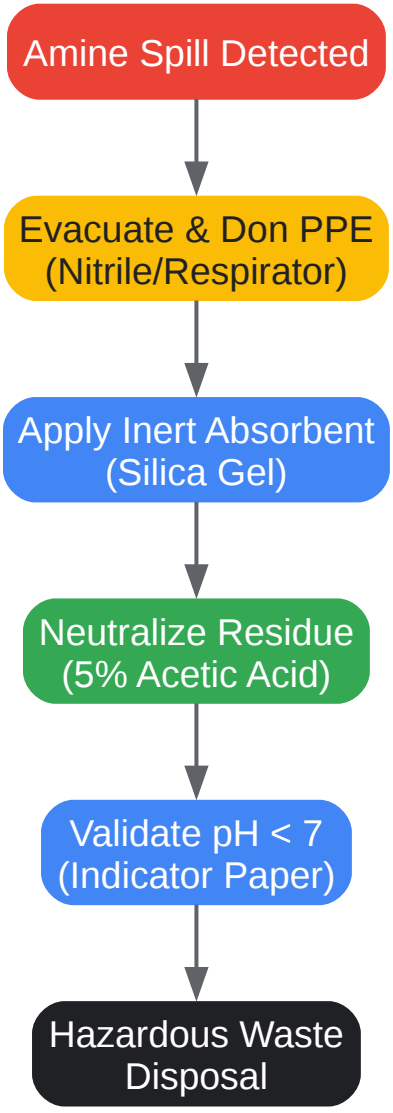

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Step-by-step self-validating workflow for cycloalkylamine spill containment.

Experimental Protocol: In Vitro CYP450 Profiling

Given the risk of mechanism-based inactivation by cycloalkylamines[3], researchers must profile **1-cyclooctylethan-1-amine** using human liver microsomes (HLMs) early in the drug development pipeline.

Step-by-Step Methodology: Microsomal Stability and Adduct Trapping

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- Incubation Setup:
  - Prepare a 100 µL reaction mixture containing 1 mg/mL HLMs, 10 µM **1-cyclooctylethan-1-amine**, and 5 mM GSH in 100 mM potassium phosphate buffer (pH 7.4).
  - Causality: GSH acts as a surrogate for cellular nucleophiles, trapping reactive nitrones or radicals before they can irreversibly bind to microsomal proteins[4].
- Reaction Initiation:
  - Pre-incubate at 37°C for 5 minutes. Initiate the reaction by adding 1 mM NADPH.
  - Causality: NADPH is the obligate electron donor for CYP450 enzymes; its addition provides a precise start time for kinetic tracking.
- Quenching & Precipitation:
  - At designated time points (0, 15, 30, 60 min), quench the reaction by adding 200 µL of ice-cold acetonitrile containing an internal standard.
  - Causality: Acetonitrile instantly denatures the CYP enzymes, stopping metabolism and precipitating proteins to yield a clean supernatant for LC-MS injection.
- LC-MS/MS Analysis:
  - Centrifuge at 14,000 x g for 10 minutes. Analyze the supernatant for parent drug depletion and GSH-adduct formation using high-resolution mass spectrometry.
  - Causality: High-resolution MS allows for the identification of exact mass shifts corresponding to ring-expanded or oxidized amine metabolites, confirming the specific bioactivation pathway.

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